

# Proper Disposal of Glycine Methyl Ester Hydrochloride: A Step-by-Step Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Glycine methyl ester hydrochloride

Cat. No.: B555827

[Get Quote](#)

For researchers, scientists, and professionals in drug development, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Glycine Methyl Ester Hydrochloride**, fostering a culture of safety and operational excellence.

## I. Immediate Safety and Handling Precautions

While **Glycine Methyl Ester Hydrochloride** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), it is crucial to handle it in accordance with good industrial hygiene and safety practices.<sup>[1][2]</sup>

- **Personal Protective Equipment (PPE):** Always wear appropriate protective eyeglasses or chemical safety goggles, gloves, and lab coats to prevent skin and eye contact.<sup>[1][2]</sup>
- **Ventilation:** Ensure adequate ventilation when handling the powder to avoid dust formation.<sup>[3][4]</sup>
- **Spill Response:** In case of a spill, sweep up the solid material and shovel it into a suitable, closed container for disposal.<sup>[1][3][4]</sup> Avoid generating dust.

## II. Step-by-Step Disposal Procedure

The recommended disposal method for **Glycine Methyl Ester Hydrochloride** is to offer surplus and non-recyclable solutions to a licensed disposal company.<sup>[3][4]</sup> This ensures

compliance with environmental regulations and safe handling of the chemical waste.

- Containerization:
  - Place the waste **Glycine Methyl Ester Hydrochloride** in a suitable, closed container to prevent leaks or spills.[\[3\]](#)[\[4\]](#)
  - The container must be in good condition, free of cracks or corrosion, and compatible with the chemical.[\[5\]](#)
- Labeling:
  - Clearly label the waste container with the words "Hazardous Waste" (as a best practice for all chemical waste), the full chemical name "**Glycine Methyl Ester Hydrochloride**," and the quantity of the waste.[\[6\]](#)
  - Include the date of waste generation, the laboratory or room number, and the principal investigator's name and contact information.[\[6\]](#)
- Storage:
  - Store the sealed and labeled waste container in a designated, well-ventilated, and cool area away from incompatible materials, such as strong oxidizing agents.[\[2\]](#)[\[3\]](#)
  - Ensure the storage area has secondary containment to prevent environmental contamination in case of a leak.[\[7\]](#)
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for pickup.[\[3\]](#)[\[4\]](#)
  - Provide them with a complete list of the chemicals for disposal.[\[6\]](#) Do not attempt to transport the waste yourself.[\[7\]](#)
- Empty Containers:

- A container that held **Glycine Methyl Ester Hydrochloride** can typically be disposed of as regular trash after it has been completely emptied, leaving as little residue as possible.

[7]

- Deface or remove all chemical labels from the empty container before disposal.[7]

Note: Never dispose of **Glycine Methyl Ester Hydrochloride** down the drain or in regular trash unless you have explicit written permission from your institution's EHS department.[5][6]

[8]

### III. Chemical and Physical Properties Summary

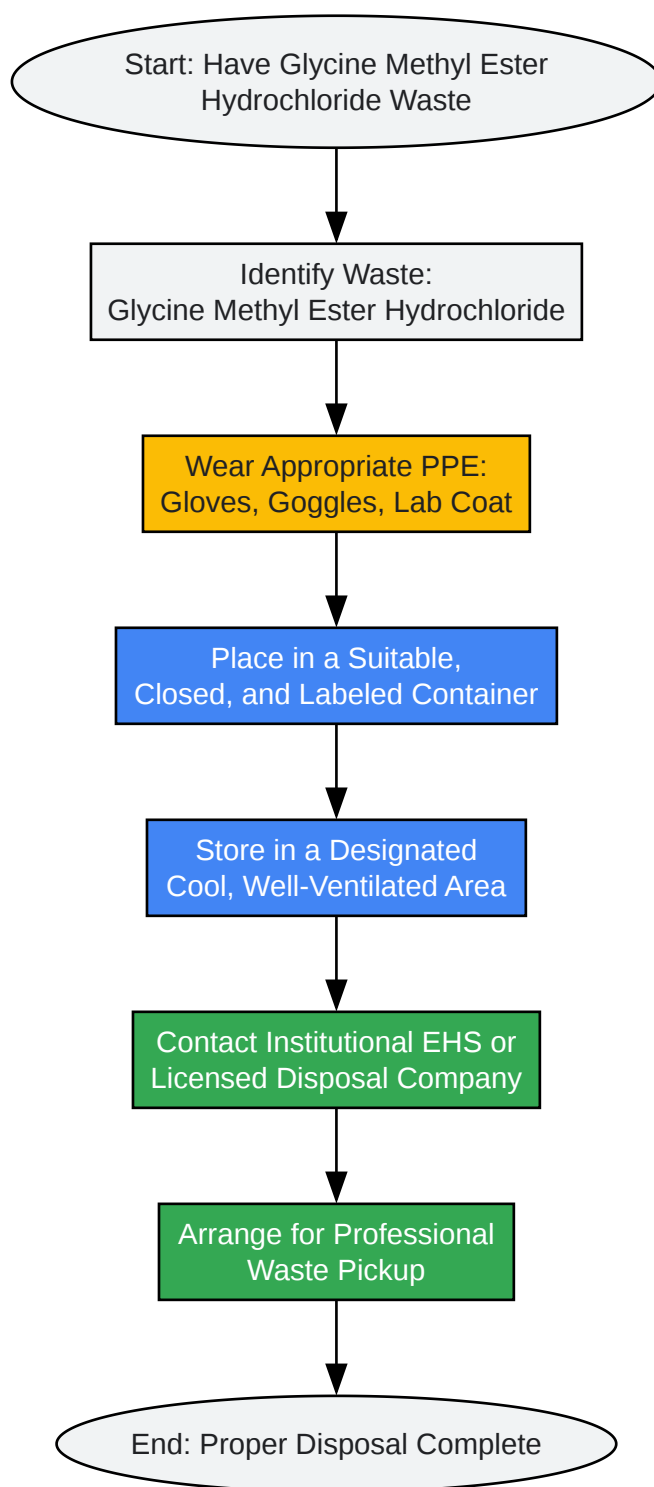
The following table summarizes key quantitative data for **Glycine Methyl Ester Hydrochloride**.

Property	Value
CAS Number	5680-79-5
Molecular Formula	C3H8ClNO2
Molecular Weight	125.55 g/mol
Appearance	White crystalline powder
Melting Point	173 - 177 °C (343.4 - 350.6 °F)
Solubility in Water	>1000 g/L (at 20°C)
pH	No data available
Flash Point	No data available

Source: ChemicalBook, Fisher Scientific[1][3]

### IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Glycine Methyl Ester Hydrochloride**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **Glycine Methyl Ester Hydrochloride**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. Chemical Waste Management Guide | Environmental Health & Safety [bu.edu]
- 6. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 7. vumc.org [vumc.org]
- 8. acs.org [acs.org]
- To cite this document: BenchChem. [Proper Disposal of Glycine Methyl Ester Hydrochloride: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555827#glycine-methyl-ester-hydrochloride-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)